

# Application Notes and Protocols for 2,2-Dichloro-3-methylbutane

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## Compound of Interest

Compound Name: 2,2-Dichloro-3-methylbutane

Cat. No.: B096302

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Disclaimer: Specific safety data for **2,2-dichloro-3-methylbutane** is not readily available. The following guidelines are based on data for structurally similar chlorinated alkanes, such as 2-chloro-2-methylbutane and 1-chloro-3-methylbutane, and should be treated as a precautionary guide. A thorough risk assessment should be conducted before handling this chemical.

## Section 1: Chemical and Physical Properties

While detailed experimental data for **2,2-dichloro-3-methylbutane** is limited, some physical properties have been estimated. For a comprehensive safety assessment, properties of analogous compounds are provided for reference.

Property	2,2-dichloro-3-methylbutane (Estimated/Predicted)	2-Chloro-2-methylbutane (Reference)	1-Chloro-3-methylbutane (Reference)
Molecular Formula	C <sub>5</sub> H <sub>10</sub> Cl <sub>2</sub> [1][2][3]	C <sub>5</sub> H <sub>11</sub> Cl	C <sub>5</sub> H <sub>11</sub> Cl
Molecular Weight	141.04 g/mol [2]	106.59 g/mol	106.59 g/mol
Boiling Point	119.2°C @ 760 mmHg[4]	85.61°C[5]	Not Available
Melting Point	-75.05°C[4]	-73.49°C[5]	Not Available
Flash Point	25.3°C[4]	-9°C[6]	Not Available
Density	1.05 g/cm <sup>3</sup> [4]	Not Available	Not Available

## Section 2: Safety and Handling

Based on the properties of analogous compounds, **2,2-dichloro-3-methylbutane** is expected to be a flammable liquid that may cause skin, eye, and respiratory irritation.[7]

### Personal Protective Equipment (PPE)

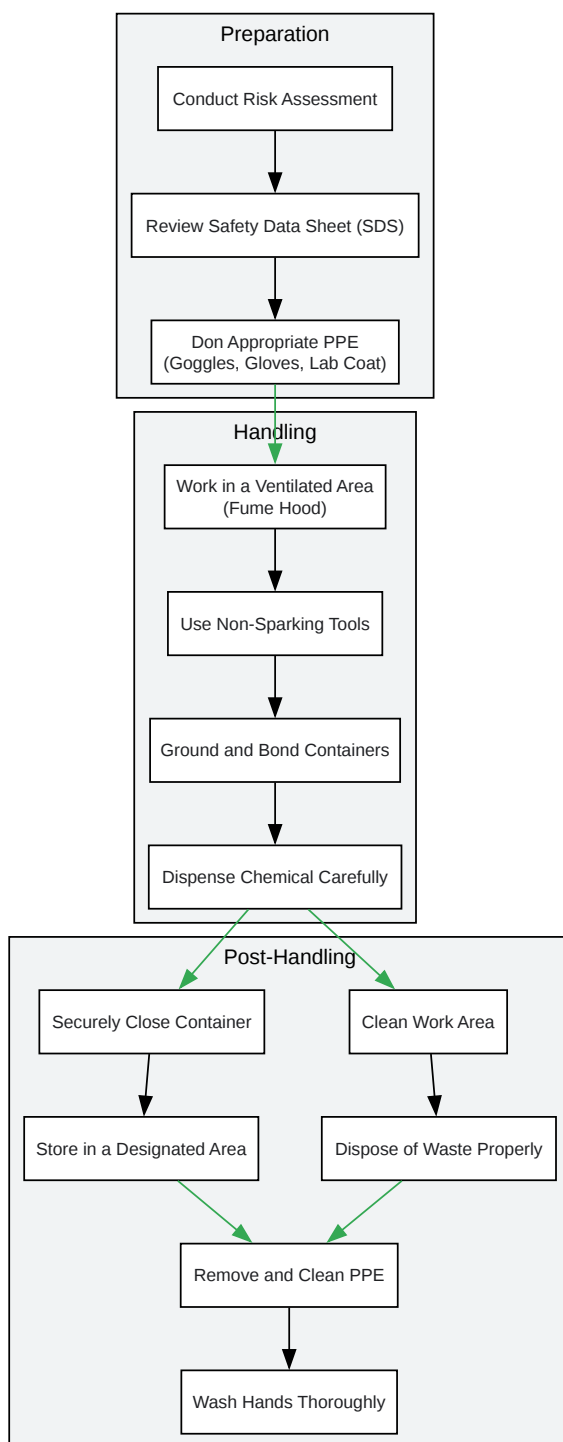
- Eye and Face Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[6]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[6]
- Respiratory Protection: If ventilation is inadequate, use a respirator that is compliant with OSHA's respirator regulations found in 29 CFR 1910.134 or European Standard EN 149.[6]

### Handling Procedures

- Work in a well-ventilated area, preferably under a chemical fume hood.[5][8]
- Keep away from heat, sparks, open flames, and other ignition sources.[7][8]

- Use non-sparking tools and explosion-proof equipment.[\[5\]](#)[\[6\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[6\]](#)
- Avoid contact with skin and eyes.[\[6\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)

## Safe Handling Workflow for Chlorinated Hydrocarbons



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Caption: Safe Handling Workflow.

## Section 3: Storage

Proper storage is crucial to maintain the chemical's integrity and prevent hazardous situations.

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[6\]](#)[\[8\]](#)
- Keep away from sources of ignition.[\[6\]](#)
- Store in a flammables-area.[\[6\]](#)
- For some related compounds, refrigeration before opening is recommended.[\[8\]](#)

## Section 4: Spill and Leak Procedures

In the event of a spill or leak, immediate and appropriate action is necessary to prevent exposure and environmental contamination.

- Immediate Actions:
  - Evacuate personnel from the spill area.
  - Remove all sources of ignition.[\[5\]](#)[\[6\]](#)
  - Ensure adequate ventilation.
- Containment and Cleanup:
  - Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[6\]](#)
  - Place the absorbed material into a suitable, labeled container for disposal.[\[6\]](#)
  - Use spark-proof tools during cleanup.[\[6\]](#)
  - Do not let the chemical enter drains.[\[5\]](#)

## Section 5: Disposal

- Dispose of waste material in accordance with national and local regulations.

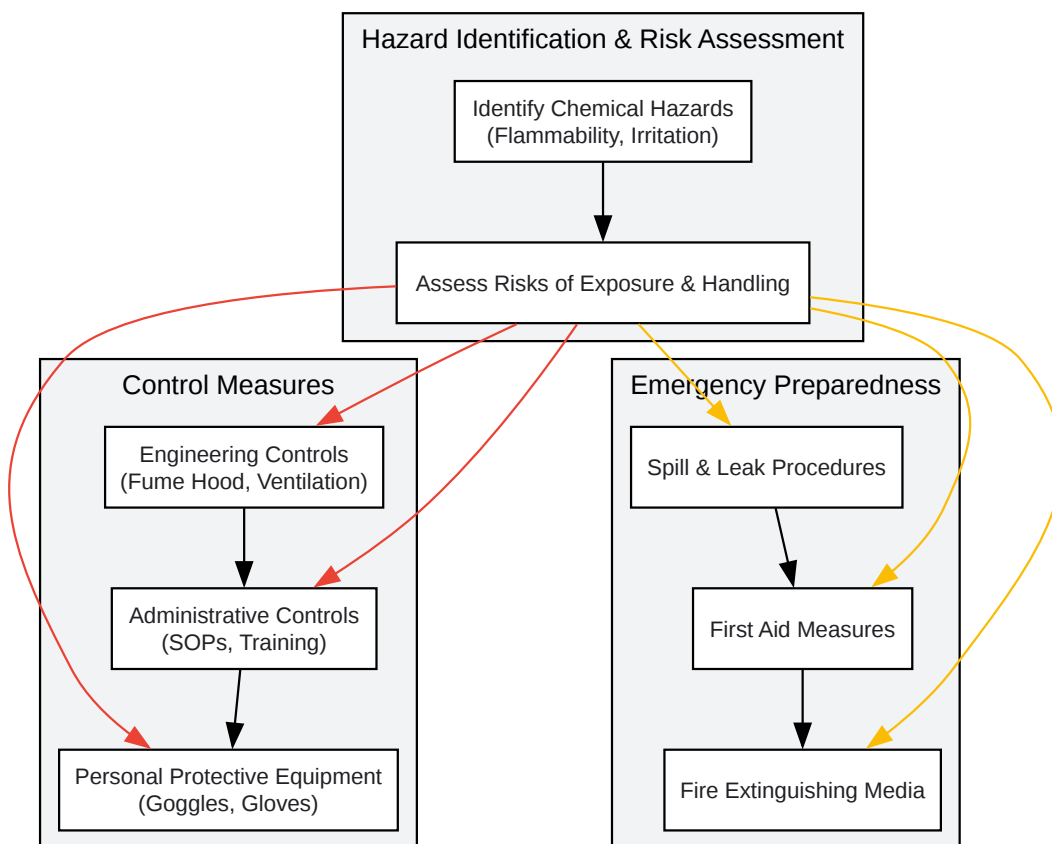
- Do not mix with other waste.
- Handle uncleaned containers as you would the product itself.

## Section 6: Experimental Protocols

### Protocol 6.1: Aliquoting of 2,2-dichloro-3-methylbutane

- Preparation:
  - Ensure the work area is clean and free of ignition sources.
  - Confirm that the fume hood is functioning correctly.
  - Don all required PPE (safety goggles, chemical-resistant gloves, lab coat).
- Procedure:
  - Ground the primary container and the receiving container.
  - Carefully open the primary container.
  - Using a clean, dry pipette or graduated cylinder, measure the desired volume of the chemical.
  - Slowly dispense the chemical into the receiving container.
  - Securely cap both containers.
- Post-Procedure:
  - Clean any minor drips in the work area with an appropriate absorbent material.
  - Properly dispose of any contaminated materials.
  - Wash hands thoroughly.

## Hierarchy of Safety Precautions



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Caption: Safety Precautions Logic.

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